

A Comprehensive Technical Guide to 4-Nitrophthalic Anhydride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Nitrophthalic anhydride

Cat. No.: B141840

[Get Quote](#)

CAS Number: 5466-84-2

This technical guide provides an in-depth overview of **4-Nitrophthalic anhydride**, a pivotal chemical intermediate in pharmaceutical and materials science. The document is tailored for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis protocols, and significant applications, with a particular focus on its role in the development of targeted cancer therapies.

Physicochemical and Safety Data

4-Nitrophthalic anhydride is a light yellow crystalline solid.^[1] Its bifunctional nature, featuring a reactive anhydride group and an electron-withdrawing nitro group, makes it a versatile precursor in organic synthesis.^[2]

Chemical and Physical Properties

The key physicochemical properties of **4-Nitrophthalic anhydride** are summarized in the table below for easy reference.

Property	Value	Reference(s)
CAS Number	5466-84-2	[3]
Molecular Formula	C ₈ H ₃ NO ₅	[3]
Molecular Weight	193.11 g/mol	[3][4]
Appearance	Off-white to light yellow-brown powder	[5]
Melting Point	116-120 °C	[5][6][7]
Boiling Point	396.5 ± 25.0 °C at 760 mmHg	[7]
Density	1.7 ± 0.1 g/cm ³	[7]
Solubility	Soluble in hot alcohol, hot acetic acid, and acetone; insoluble in water. Reacts with water.	[4][5]
IUPAC Name	5-nitro-2-benzofuran-1,3-dione	[4]

Safety and Handling

4-Nitrophthalic anhydride is classified as a hazardous substance, causing skin, eye, and respiratory irritation.[8] It is crucial to handle this compound in a well-ventilated area, using appropriate personal protective equipment (PPE), including gloves, safety goggles, and a dust mask.[8] The compound is sensitive to moisture and should be stored in a tightly sealed container in a dry environment.[9] It is incompatible with strong oxidizing agents, acids, bases, alcohols, and amines.[5]

Role in Drug Development: Synthesis of PARP Inhibitors

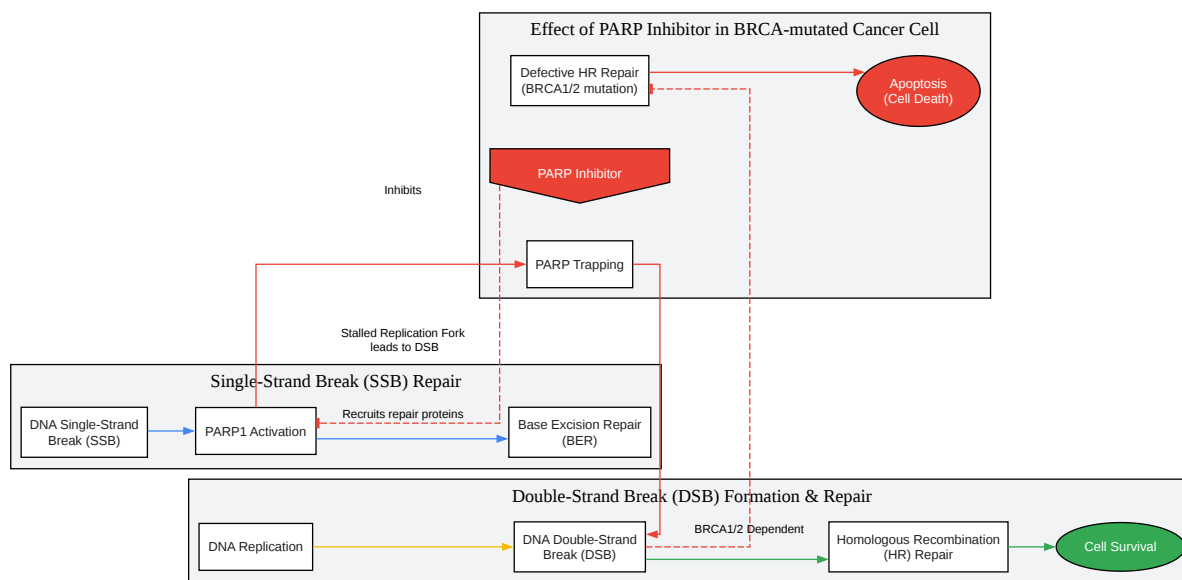
A primary application of **4-Nitrophthalic anhydride** in modern drug development is as a key building block for the synthesis of Poly(ADP-ribose) polymerase (PARP) inhibitors.[2][5] PARP inhibitors are a class of targeted cancer therapies that exploit the concept of synthetic lethality,

particularly effective in cancers with mutations in DNA repair genes like BRCA1 and BRCA2.

[\[10\]](#)[\[11\]](#)

Signaling Pathway: PARP Inhibition and Synthetic Lethality

PARP enzymes are crucial for the repair of single-strand DNA breaks (SSBs).[\[10\]](#) In healthy cells, if PARP is inhibited, these SSBs can escalate to more lethal double-strand breaks (DSBs) during DNA replication.[\[11\]](#) These DSBs are then repaired by the homologous recombination (HR) pathway, which relies on functional BRCA1 and BRCA2 proteins. However, in cancer cells with BRCA mutations, the HR pathway is deficient. The inhibition of PARP in these cells leads to an accumulation of unrepaired DSBs, ultimately triggering cell death.[\[10\]](#) This selective killing of cancer cells while sparing healthy cells is known as synthetic lethality.[\[11\]](#)

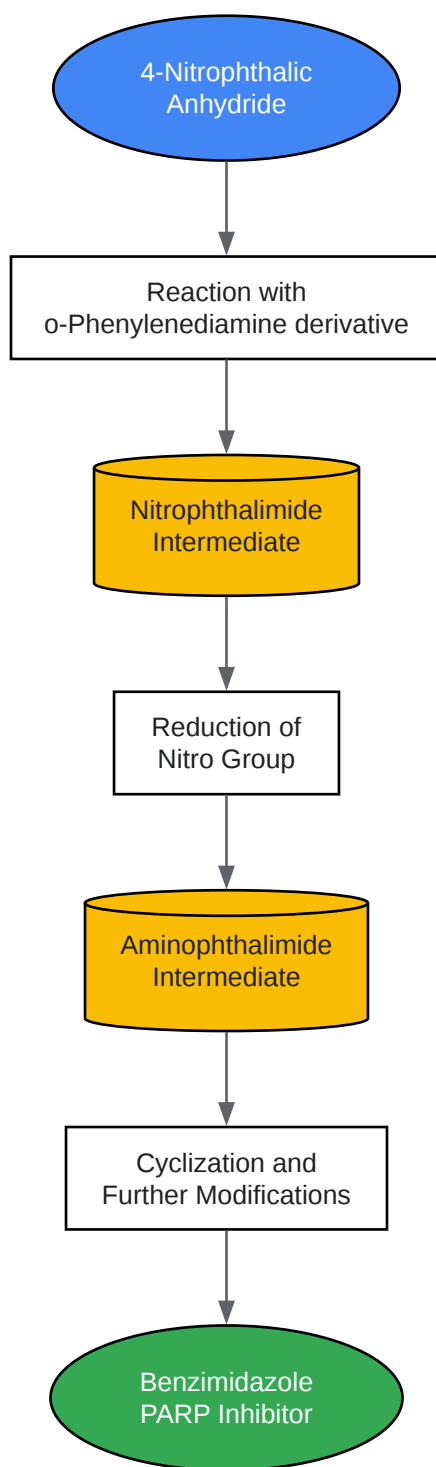


[Click to download full resolution via product page](#)

Mechanism of PARP inhibition leading to synthetic lethality in BRCA-mutated cancer cells.

Experimental Workflow: Synthesis of a Benzimidazole PARP Inhibitor

4-Nitrophthalic anhydride is a precursor for synthesizing benzimidazole-based PARP inhibitors, such as ABT-472.[5] The general workflow involves the reaction of **4-Nitrophthalic anhydride** with an appropriate diamine to form a nitrophthalimide intermediate, which then undergoes further transformations to yield the final PARP inhibitor.



[Click to download full resolution via product page](#)

General workflow for the synthesis of a PARP inhibitor using **4-Nitrophthalic anhydride**.

Experimental Protocols for Synthesis

There are several established methods for the synthesis of **4-Nitrophthalic anhydride**. The choice of method may depend on the available starting materials, desired purity, and scale of the reaction.

Method 1: Dehydration of 4-Nitrophthalic Acid

This method involves the dehydration of 4-nitrophthalic acid using a dehydrating agent like acetic anhydride.^[12]

- Materials:
 - 4-Nitrophthalic acid (21.1 g)
 - Acetic anhydride (50.0 g)
 - Chloroform (for recrystallization)
- Procedure:
 - A mixture of 4-nitrophthalic acid and acetic anhydride is heated at reflux for 6 hours.
 - After reflux, acetic acid is removed by distillation at atmospheric pressure.
 - The excess acetic anhydride is then removed by distillation under reduced pressure (15 mm Hg), ensuring the flask temperature does not exceed 120°C.
 - This yields crude **4-Nitrophthalic anhydride** with a melting point of 114-116°C.
 - The crude product is recrystallized from chloroform to afford a purified product with a melting point of 123-124°C (93% yield).^[12]

Method 2: Hydrolysis of 4-Nitrophthalimide and Dehydration

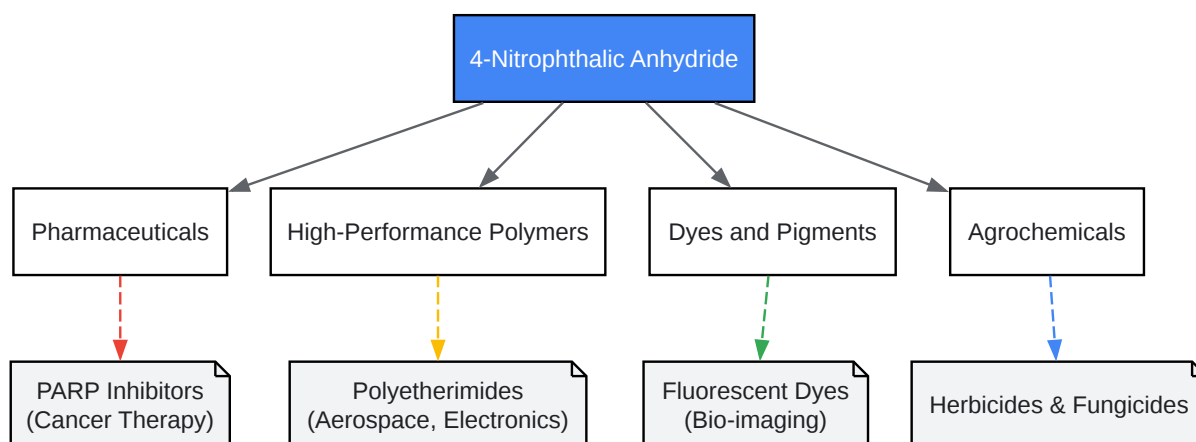
This protocol starts from 4-nitrophthalimide, which is first hydrolyzed to the corresponding diacid and then dehydrated.^{[5][12]}

- Materials:

- 4-Nitrophthalimide
- Sodium hydroxide solution
- Nitric acid
- Diethyl ether
- Procedure:
 - Add 4-nitrophthalimide to a sodium hydroxide solution.
 - Heat the mixture to a boil and maintain for 15 minutes to achieve hydrolysis.
 - Adjust the pH of the solution to 6-8 using nitric acid.
 - Add additional nitric acid and boil for another 5 minutes.
 - Cool the solution and filter.
 - Extract the filtrate with diethyl ether.
 - Dry the ether extract and evaporate the solvent to precipitate crystals of **4-Nitrophthalic anhydride** (Yield: 95%).^[5]

Other Applications

Beyond its critical role in synthesizing PARP inhibitors, **4-Nitrophthalic anhydride** is a valuable intermediate in other fields, highlighting its versatility.



[Click to download full resolution via product page](#)

Key application areas of **4-Nitrophthalic anhydride**.

- **High-Performance Polymers:** It is used in the synthesis of polymers like polyetherimides, which are valued for their high thermal stability and mechanical strength, finding use in the aerospace and electronics industries.[9]
- **Dyes and Pigments:** The compound serves as a precursor for high-performance pigments and fluorescent dyes, including isothiocyanate derivatives used in biological imaging.[2][9]
- **Agrochemicals:** It is an intermediate in the production of certain herbicides and fungicides.[1]

This guide underscores the significance of **4-Nitrophthalic anhydride** as a versatile and crucial intermediate in both pharmaceutical research and materials science. Its well-defined properties and reactivity continue to make it a compound of high interest for developing innovative solutions in medicine and technology.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Design, Synthesis, and Biological Evaluation of Novel PARP-1 Inhibitors Based on a 1H-Thieno[3,4-d] Imidazole-4-Carboxamide Scaffold - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. 4-硝基邻苯二甲酸酐 92% | Sigma-Aldrich [sigmaaldrich.com]
- 4. 4-Nitrophthalic acid anhydride | C₈H₃NO₅ | CID 230976 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4-Nitrophthalic anhydride | 5466-84-2 [chemicalbook.com]
- 6. 4-Nitrophthalic anhydride CAS#: 5466-84-2 [amp.chemicalbook.com]
- 7. 4-Nitrophthalic anhydride | CAS#:5466-84-2 | Chemsrce [chemsrc.com]
- 8. researchgate.net [researchgate.net]
- 9. 4-Nitrophthalic anhydride - CAS-Number 5466-84-2 - Order from Chemodex [chemodex.com]
- 10. What are PARP inhibitors and how do they work? [synapse.patsnap.com]
- 11. PARP inhibitors: review of mechanisms of action and BRCA1/2 mutation targeting - PMC [pmc.ncbi.nlm.nih.gov]
- 12. 4-Nitrophthalic anhydride synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 4-Nitrophthalic Anhydride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b141840#4-nitrophthalic-anhydride-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com